

Personal protective equipment for handling DiSC3(5)

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Compound of Interest

Compound Name: DiSC3(5)

Cat. No.: B149346

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Essential Safety and Handling Guide for DiSC3(5)

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of the fluorescent dye **DiSC3(5)**. Following these procedures is essential for ensuring laboratory safety and the integrity of experimental outcomes.

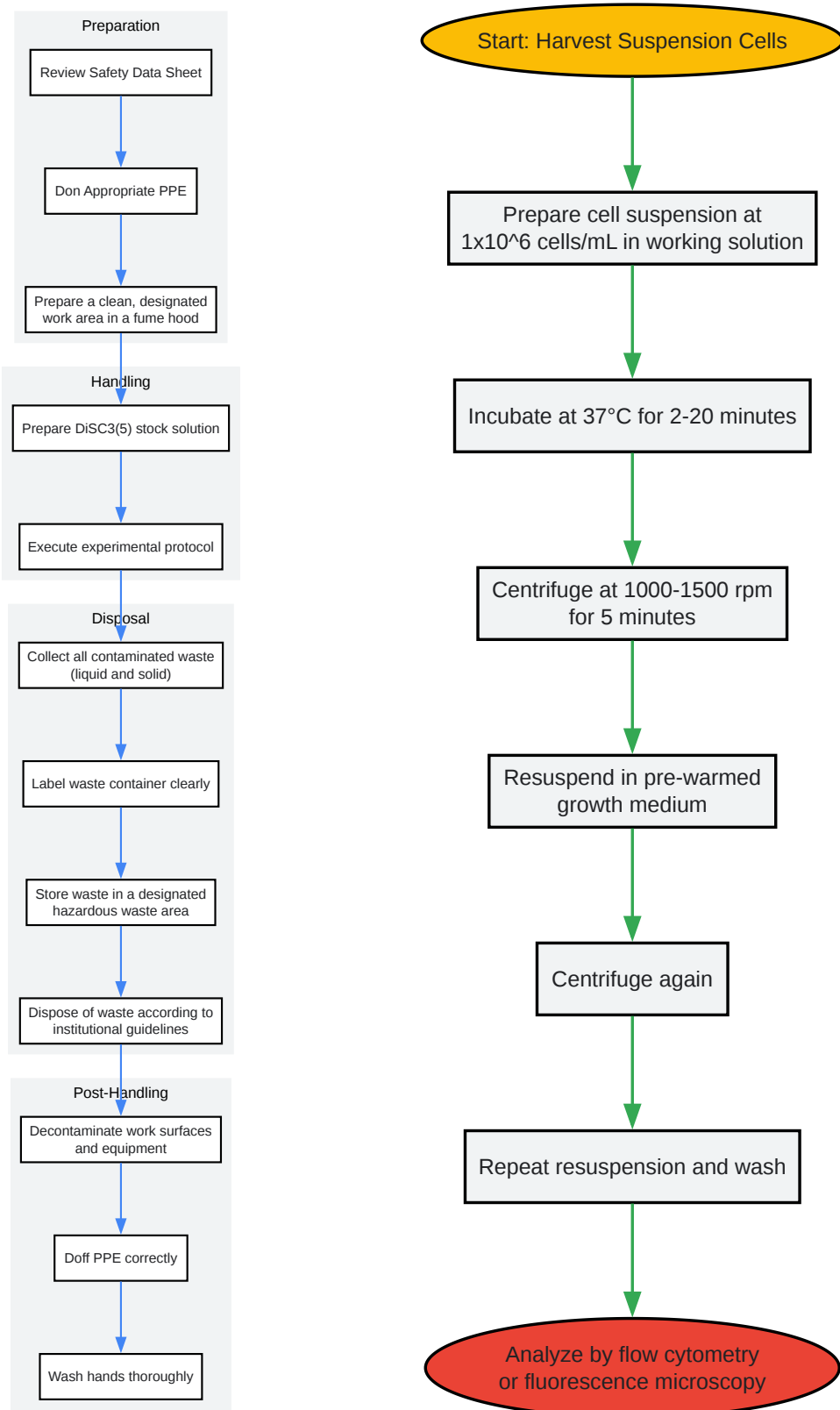
Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **DiSC3(5)** to minimize exposure and ensure safety.

Body Part	Required PPE	Specifications and Notes
Hands	Chemical-resistant gloves	Nitrile gloves are recommended. Always inspect gloves for integrity before use and change them frequently, especially if contact with the dye is suspected.
Eyes/Face	Safety glasses with side shields	Must be worn at all times in the laboratory where DiSC3(5) is handled.
Body	Laboratory coat	A full-length, buttoned laboratory coat must be worn to protect skin and clothing from potential splashes.
Respiratory	-	Work in a well-ventilated area. A chemical fume hood is required when handling the solid powder to avoid inhalation of dust particles.
Feet	Closed-toe shoes	Must be worn in all laboratory areas.

Safe Handling and Disposal Workflow

Adherence to a systematic workflow is critical for managing **DiSC3(5)** safely from preparation to disposal. The diagram below illustrates the key steps involved.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com